

Application Note: Solubilization and Handling of LY 341495 Disodium Salt

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: LY 341495 disodium salt

Cat. No.: B1574455

[Get Quote](#)

Abstract & Compound Overview

LY 341495 is a highly potent, selective, and nanomolar-affinity antagonist for Group II metabotropic glutamate receptors (mGlu2 and mGlu3). It is widely used in neuroscience to investigate synaptic plasticity, anxiety, and schizophrenia models.

While the free acid form of LY 341495 requires organic solvents (like DMSO) and pH manipulation for dissolution, the Disodium Salt form described in this protocol offers superior aqueous solubility, allowing for direct dissolution in water or saline. This characteristic significantly reduces solvent-induced toxicity in sensitive in vivo and in vitro assays.

Key Compound Properties:

- Chemical Name: (2S)-2-Amino-2-[(1S,2S)-2-carboxycycloprop-1-yl]-3-(xanth-9-yl) propanoic acid disodium salt^{[1][2]}
- Molecular Weight: 397.33 g/mol (Disodium Salt)^{[1][3]}
- Target: mGlu2 (

= 2.3 nM), mGlu3 (

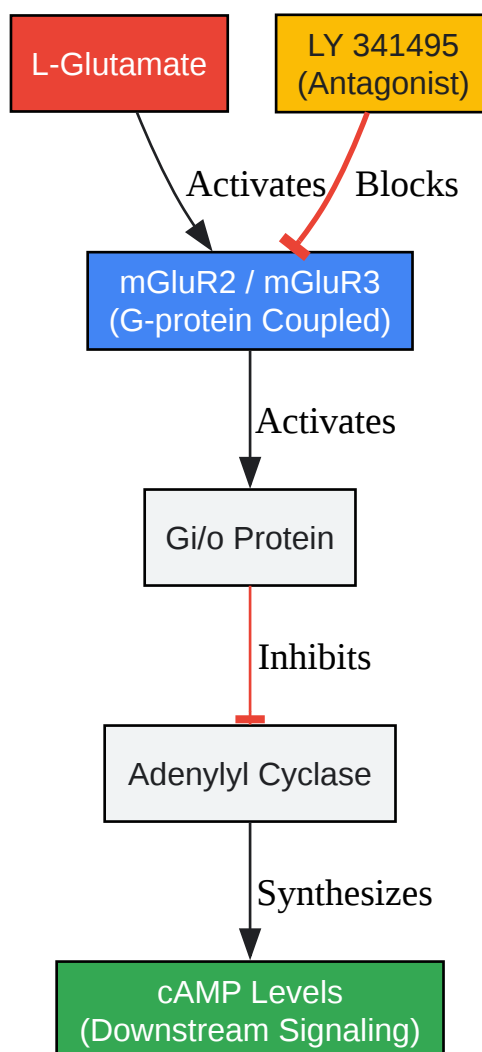
= 1.3 nM)[2]

- Appearance: White to off-white solid[4]

Mechanism of Action

LY 341495 acts as a competitive orthosteric antagonist. Under physiological conditions, glutamate binds to mGluR2/3, activating

proteins which inhibit Adenylyl Cyclase, leading to a reduction in cAMP. LY 341495 blocks this cascade, preventing the glutamate-induced suppression of cAMP and modulating presynaptic glutamate release.



[Click to download full resolution via product page](#)

Figure 1: Signaling pathway showing LY 341495 antagonism of the mGluR2/3-Gi/o-cAMP cascade.[3][4][5][6]

Solubility Profile & Solvent Selection

The choice of solvent is critical. The disodium salt is hygroscopic and highly water-soluble, negating the need for high concentrations of DMSO.

Solvent	Solubility Limit (Max)	Recommendation	Notes
Water (HPLC Grade)	~100 mM (39.7 mg/mL)	Highly Recommended	Ideal for stock solutions. pH is slightly basic; buffers well upon dilution.
PBS (pH 7.2)	~50 mM	Recommended	Good for immediate use; high salt ions may slightly reduce max solubility compared to pure water.
DMSO	~20-50 mM	Secondary Choice	Use only if water is contraindicated. Unnecessary for the salt form.
Ethanol	< 5 mM	Not Recommended	Poor solubility; precipitation likely.[4]

“

Critical Distinction: Ensure you are using the Disodium Salt. If you possess the Free Acid form, it will NOT dissolve in water and requires 1.2 eq. NaOH or 100% DMSO.

Protocol: Preparation of Stock Solution

Objective: Create a 10 mM Stock Solution (Volume: 1 mL).

Materials Required

- **LY 341495 Disodium Salt** (verify MW on vial, typically 397.33 g/mol).[1][3]
- Sterile Water (Milli-Q or WFI).
- Vortex mixer.
- Sterile 1.5 mL microcentrifuge tubes.

Step-by-Step Methodology

- Calculation: Use the formula:

[2][4]

- Target: 10 mM in 1 mL.
 - .
 - Note: It is often more accurate to weigh the entire contents of a 5 mg or 10 mg vial and adjust the volume of water added.
- Reconstitution:
 - If the vial contains 10 mg of **LY 341495 Disodium Salt**:
 - Add 2.52 mL of Sterile Water to the vial to achieve a 10 mM stock.

- Alternatively: Add 252 μL of water to achieve a 100 mM stock (High Concentration).
- Mixing:
 - Vortex moderately for 30-60 seconds.
 - The solution should be clear and colorless. If particles persist, sonicate for 10 seconds.
- Aliquoting & Storage:
 - Do not store the bulk solution at 4°C.
 - Divide into small aliquots (e.g., 50-100 μL) to avoid freeze-thaw cycles.
 - Store at -20°C. Stable for up to 1 month in solution; solid powder is stable for >1 year.

Experimental Application Workflows

A. In Vitro (Cell Culture / Slice Recording)

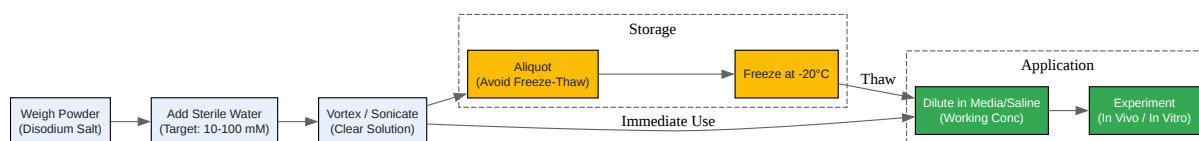
- Working Concentration: Typically 10 nM – 100 nM.
- Dilution: Dilute the aqueous stock (10 mM) directly into the culture medium or ACSF (Artificial Cerebrospinal Fluid).
- Control: Since the stock is water-based, a simple media/ACSF vehicle control is sufficient (no DMSO control needed).

B. In Vivo (Rodent Injection)

- Dose Range: 1 – 10 mg/kg (i.p. or s.c.).
- Vehicle: Sterile Saline (0.9% NaCl) or PBS.
- Protocol:
 - Dilute the stock solution with sterile saline to the required injection volume.
 - Check pH: The disodium salt is alkaline. If the concentration is high (>5 mg/mL), verify pH is near 7.4. If too basic, adjust carefully with dilute HCl, but usually, physiological buffers

(PBS) handle the shift.

- Inject immediately after dilution.



[Click to download full resolution via product page](#)

Figure 2: Workflow for the preparation, storage, and application of LY 341495.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 90488907, **LY 341495 Disodium Salt**. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [rndsystems.com](https://www.rndsystems.com) [[rndsystems.com](https://www.rndsystems.com)]
- 2. [LY 341495 | Glutamate \(Metabotropic\) Group II Receptors | Tocris Bioscience](#) [[tocris.com](https://www.tocris.com)]
- 3. [Tocris Bioscience LY 341495 disodium salt 1 mg | Buy Online | Tocris Bioscience™ | Fisher Scientific](#) [[fishersci.com](https://www.fishersci.com)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 5. The potent mGlu receptor antagonist LY341495 identifies roles for both cloned and novel mGlu receptors in hippocampal synaptic plasticity - PubMed [pubmed.ncbi.nlm.nih.gov]

- [6. pnas.org \[pnas.org\]](https://pubs.pnas.org)
- To cite this document: BenchChem. [Application Note: Solubilization and Handling of LY 341495 Disodium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1574455/docs#application-note-solubilization-and-handling-of-ly-341495-disodium-salt>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)